

High-performance liquid chromatography method for sildenafil quantification

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Compound of Interest

Compound Name: Sildenafil Nitrate

CAS No.: 252951-59-0

Cat. No.: B15723872

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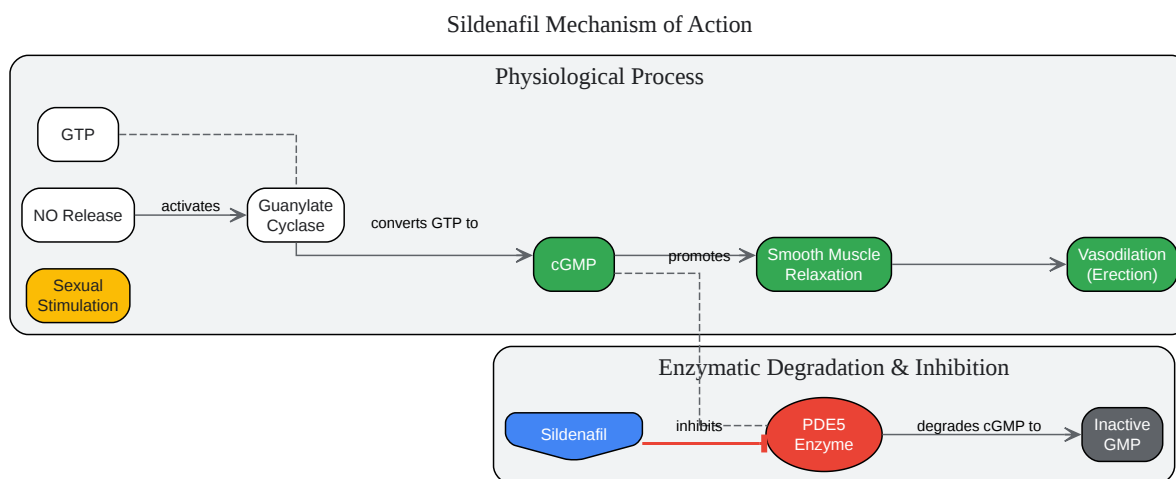
This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the accurate quantification of sildenafil in pharmaceutical formulations. The protocol is intended for researchers, scientists, and professionals in drug development and quality control.

Introduction

Sildenafil is a potent and selective inhibitor of cyclic Guanosine Monophosphate (cGMP)-specific phosphodiesterase type 5 (PDE5).^{[1][2]} By preventing the degradation of cGMP, sildenafil enhances the effect of nitric oxide (NO), leading to smooth muscle relaxation and vasodilation in the corpus cavernosum, which is the mechanism for its use in treating erectile dysfunction.^{[2][3]} Given its widespread use, a reliable and validated analytical method is crucial for quality control in pharmaceutical manufacturing and for various research applications. This document provides a detailed protocol for a simple, accurate, and precise reverse-phase HPLC (RP-HPLC) method for sildenafil quantification.

Mechanism of Action: Sildenafil Signaling Pathway

Sexual stimulation triggers the release of nitric oxide (NO) from nerve endings and endothelial cells.[3] NO activates the enzyme guanylate cyclase, which converts guanosine triphosphate (GTP) to cGMP.[3] The accumulation of cGMP leads to a decrease in intracellular calcium levels, causing smooth muscle relaxation and vasodilation (erection).[3][4] Sildenafil's therapeutic effect comes from its inhibition of the PDE5 enzyme, which is responsible for breaking down cGMP into inactive GMP.[2] This inhibition leads to elevated levels of cGMP, thus potentiating the vasodilatory effect.[2][3]



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Sildenafil Mechanism of Action

Experimental Protocol

This protocol outlines a validated isocratic RP-HPLC method for sildenafil quantification.

Materials and Reagents

- Sildenafil Citrate Reference Standard
- Acetonitrile (HPLC Grade)
- Potassium Phosphate Monobasic (KH_2PO_4) (Analytical Grade)
- Dipotassium Phosphate (K_2HPO_4) (Analytical Grade)
- Orthophosphoric Acid (HPLC Grade)
- Deionized Water ($18.2 \text{ M}\Omega\cdot\text{cm}$)
- Methanol (HPLC Grade)
- $0.45 \text{ }\mu\text{m}$ Membrane Filters (Nylon or PTFE)

Instrumentation

- HPLC system equipped with a quaternary or binary pump, degasser, autosampler, column oven, and UV-Vis or Diode Array Detector (DAD).[5]
- C18 reverse-phase column (e.g., $250 \text{ mm} \times 4.6 \text{ mm}$, $5 \text{ }\mu\text{m}$ particle size).[5][6]
- Data acquisition and processing software.[6]

Chromatographic Conditions

The following table summarizes the optimized chromatographic conditions for the analysis.

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 μ m
Mobile Phase	10 mM Phosphate Buffer (pH 3.0) : Acetonitrile (50:50, v/v)[5]
Flow Rate	1.0 mL/min[5]
Injection Volume	20 μ L[5]
Column Temperature	Ambient (or 25°C)[7]
Detection Wavelength	230 nm[5]
Run Time	~7 minutes

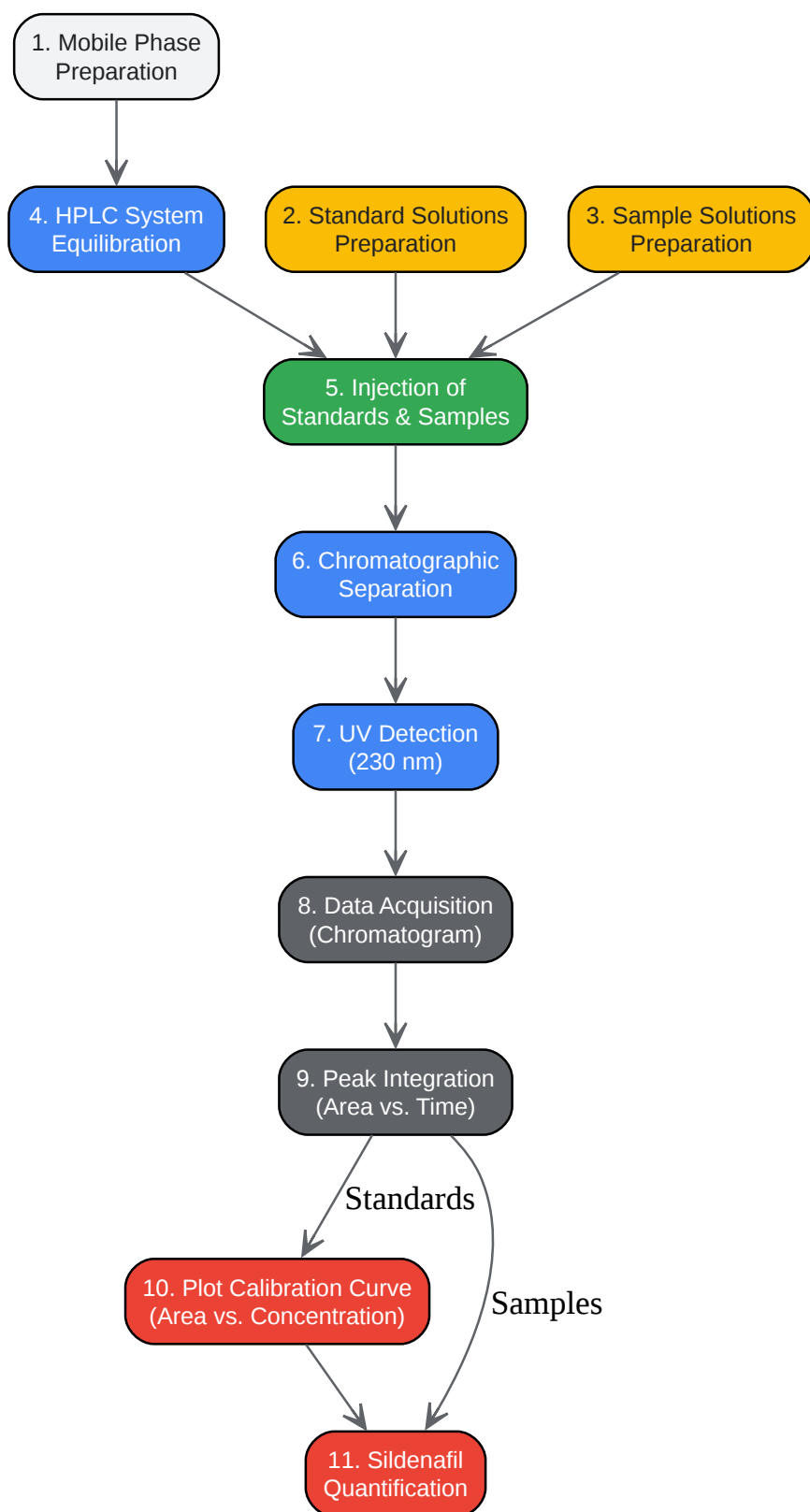
Preparation of Solutions

- Phosphate Buffer (10 mM, pH 3.0):
 - Weigh and dissolve the appropriate amounts of KH_2PO_4 and K_2HPO_4 in 1 L of deionized water to achieve a 10 mM phosphate buffer.[5]
 - Adjust the pH to 3.0 ± 0.1 using orthophosphoric acid.[5]
 - Filter the buffer through a 0.45 μ m membrane filter before use.[5]
- Mobile Phase:
 - Mix the prepared phosphate buffer and acetonitrile in a 50:50 volume-to-volume ratio.[5]
 - Degas the mobile phase for at least 15 minutes using an ultrasonic bath or an inline degasser.[5]
- Standard Stock Solution (1000 μ g/mL):
 - Accurately weigh 10 mg of sildenafil citrate reference standard and transfer it to a 10 mL volumetric flask.[5]

- Dissolve and dilute to volume with the mobile phase. Sonicate if necessary to ensure complete dissolution.[\[5\]](#)
- Working Standard Solutions (Calibration Curve):
 - Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to obtain concentrations ranging from 10 µg/mL to 50 µg/mL (e.g., 10, 20, 30, 40, 50 µg/mL).[\[5\]](#)
- Sample Preparation (from Tablets):
 - Weigh and finely powder no fewer than 20 tablets.[\[5\]](#)
 - Accurately weigh a portion of the powder equivalent to 100 mg of sildenafil citrate and transfer it to a 100 mL volumetric flask.[\[5\]](#)
 - Add approximately 70 mL of mobile phase, sonicate for 15 minutes, and then dilute to volume with the mobile phase. This yields a theoretical concentration of 1000 µg/mL.[\[5\]](#)
 - Filter the solution through a 0.45 µm syringe filter, discarding the first few mL of the filtrate.[\[5\]](#)
 - Further dilute the filtered solution with the mobile phase to a final concentration within the calibration range (e.g., dilute 1 mL to 25 mL for a final concentration of 40 µg/mL).

Experimental Workflow

The general workflow for the HPLC analysis of sildenafil is depicted below. It involves systematic steps from preparing the solutions to the final quantification of the analyte.



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HPLC Quantification Workflow

Method Validation and Data

The described HPLC method has been validated according to International Conference on Harmonisation (ICH) guidelines, demonstrating its suitability for the intended purpose.^[7] Key validation parameters from various studies are summarized below.

Table 1: HPLC Method Parameters from Different Studies

Parameter	Method 1 ^[5]	Method 2 ^[8]	Method 3 ^[7]	Method 4 ^[9]
Column	Welchrom C18 (250x4.6mm, 5µm)	Inertsil C18 (150x4.6mm, 5µm)	Hypersil BDS- C18 (125x4mm, 5µm)	Waters Spherisorb C18 (250x4.6mm, 5µm)
Mobile Phase	Phosphate Buffer:ACN (50:50)	ACN:Phosphate Buffer (70:30)	Phosphate Buffer:ACN (71:29)	0.2% TEA:ACN (60:40)
pH	3.0	7.0	2.8	3.0
Flow Rate	1.0 mL/min	0.8 mL/min	1.5 mL/min	1.0 mL/min
Detection (λ)	230 nm	228 nm	285 nm	230 nm
Retention Time	~3.47 min	~4.09 min	Not Specified	~5.01 min

ACN: Acetonitrile, TEA: Triethylamine

Table 2: Summary of Method Validation Quantitative Data

Parameter	Method 1[5]	Method 2[8]	Method 3[7]	Method 4[9] (Tablets)	Method 5[10] (Plasma)
Linearity Range	10 - 50 µg/mL	0.1 - 30 µg/mL	2 - 100 µg/mL	Not specified	20 - 1000 ng/mL
Correlation (R ²)	0.999	0.999	0.9994	Not specified	Not specified
LOD	0.42 µg/mL	1.70 ng/mL	9.2 ng/mL	0.3 µg/mL	20 ng/mL
LOQ	1.28 µg/mL	5.40 ng/mL	27.2 ng/mL	0.9 µg/mL	20 ng/mL

LOD: Limit of Detection, LOQ: Limit of Quantification

Table 3: Accuracy and Precision Data

Study Reference	Accuracy (% Recovery)	Precision (Intra-day %RSD)	Precision (Inter-day %RSD)
Prasanna Reddy et al. [8]	99.15 - 101.85%	0.13 - 1.56%	0.30 - 1.60%
Trajkovic et al.[7]	99.74 - 100.88%	Not Specified	Not Specified
Shirkhed et al.[9]	99.3%	< 2%	< 2%
Ghabsha et al.[1]	99 - 105%	1.2 - 2.2%	1.56 - 3.4%

%RSD: Percent Relative Standard Deviation

Results and Discussion

Under the specified chromatographic conditions, sildenafil is well-resolved from the solvent front and any potential excipients. A typical analysis yields a sharp, symmetrical peak for sildenafil at a retention time of approximately 3.5 minutes.[5] The quantitative data presented in the tables confirm the method's performance. The linearity, demonstrated by a correlation coefficient (R²) of >0.999, indicates a strong correlation between peak area and concentration across the specified range.[5][8] The accuracy, with recovery values typically between 99% and

101%, shows that the method can accurately measure the true concentration of sildenafil in a sample.[7][8] High precision is confirmed by the low percent relative standard deviation (%RSD) for both intra-day and inter-day analyses, which are well within the accepted limits.[8]

Conclusion

The RP-HPLC method detailed in this application note is simple, rapid, accurate, and precise for the quantification of sildenafil in pharmaceutical dosage forms. The method is robust and has been successfully validated, making it highly suitable for routine quality control analysis and research applications where reliable determination of sildenafil is required.

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